

In-Depth Technical Guide to the Health and Safety of Metanilic Acid

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Compound of Interest

Compound Name: *Metanilic acid*

Cat. No.: *B358948*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Metanilic acid** (3-aminobenzenesulfonic acid), tailored for a technical audience. It includes detailed data on its chemical and physical properties, toxicological profile, safe handling procedures, and emergency measures.

Chemical and Physical Properties

Metanilic acid is a white to light brown crystalline powder.^[1] It is an isomer of sulfanilic acid and is slightly soluble in water.^[2]^[3]

Property	Value	Reference(s)
IUPAC Name	3-Aminobenzene-1-sulfonic acid	[2][4]
Synonyms	3-Aminobenzenesulfonic acid, m-Aminobenzenesulfonic acid, m-Anilinesulfonic acid	[5][6]
CAS Number	121-47-1	[6][7]
Molecular Formula	C ₆ H ₇ NO ₃ S	[4][7][8]
Molecular Weight	173.19 g/mol	[7][8][9]
Appearance	White to beige powder/crystalline solid	[1][7]
Melting Point	>300 °C	[2][7]
Water Solubility	Slightly soluble (<1 mg/mL at 22 °C)	[3][4]
Density	1.69 g/cm ³	[4][8]
pKa	3.74	[3]
log Pow (Octanol/Water Partition Coefficient)	-2.77 at 21 °C	[10]

Toxicological Information

Metanilic acid is classified as harmful if swallowed, in contact with skin, or if inhaled.[11][12]

Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference(s)
LD ₅₀	Rat (male and female)	Oral	> 5000 mg/kg	Not Classified	[10]
LD ₅₀	-	Dermal	-	Category 4 (Harmful)	[11][12]
LC ₅₀	-	Inhalation	-	Category 4 (Harmful)	[11][12]

Irritation and Sensitization

Test	Species	Result	Classification	Reference(s)
Skin Irritation/Corrosion (OECD 404)	Rabbit	Slight irritant	Not Classified as irritant	[10]
Eye Irritation/Damage (OECD 405)	Rabbit	No eye irritation	Not Classified as irritant	[10]
Skin Sensitization (OECD 429)	Mouse	Not a skin sensitizer	Not Classified as sensitizer	[10]

Genotoxicity

Test	System	Result	Reference(s)
Ames Test (OECD 471)	S. typhimurium	Negative	[10]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no data available to classify **Metanilic acid** regarding its carcinogenicity or reproductive toxicity.[10] It is not classified as a mutagen based on the negative Ames test

result.[\[10\]](#)

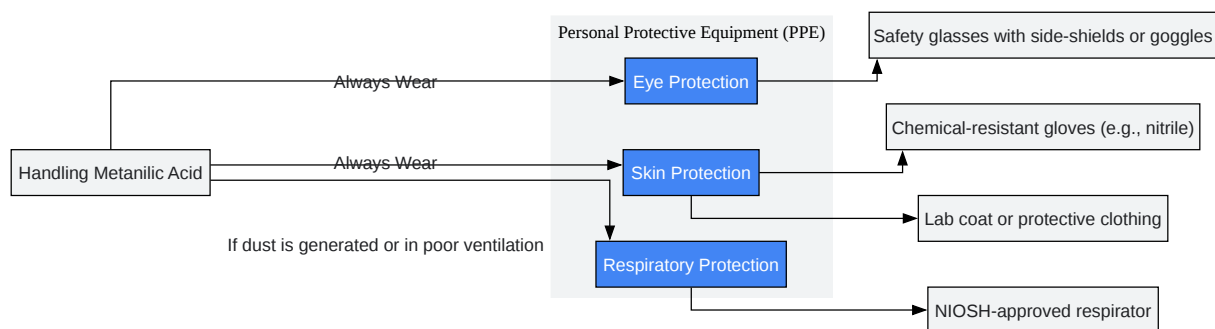
Occupational Exposure Limits

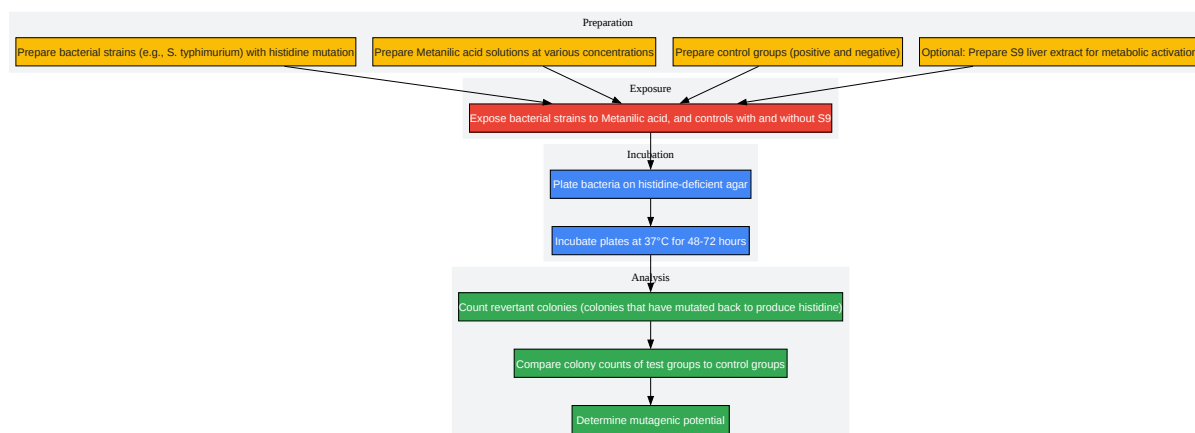
Currently, there are no established Permissible Exposure Limits (PEL) by OSHA or Threshold Limit Values (TLV) by ACGIH for **Metanilic acid**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

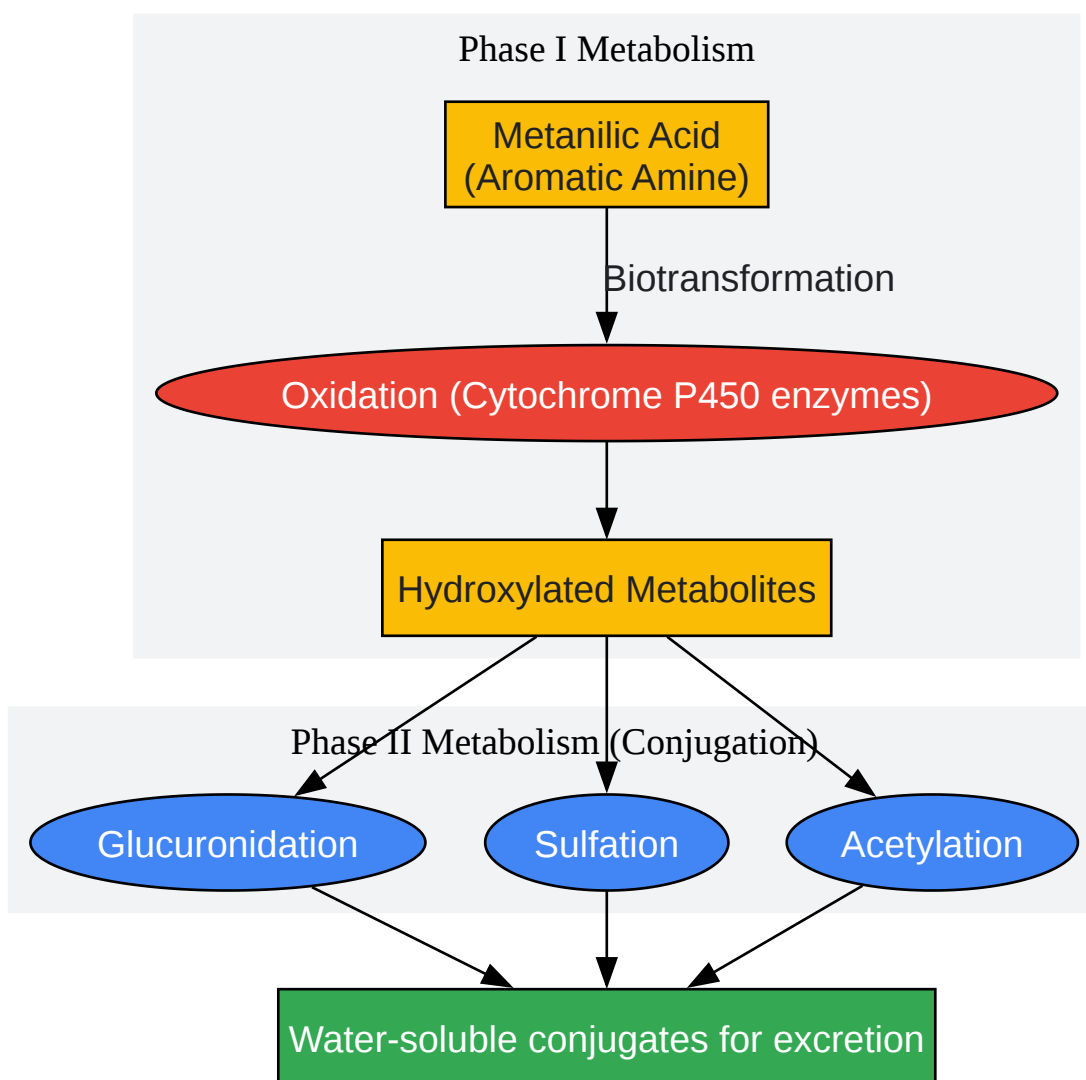
Safe Handling and Storage

Personal Protective Equipment (PPE)

Proper PPE is essential when handling **Metanilic acid** to minimize exposure.[\[16\]](#)







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